

Essential Safety and Logistical Information for Handling ABT-751

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Compound of Interest

Compound Name: ABT-751

Cat. No.: B7856080

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of investigational compounds like **ABT-751** is paramount. This document provides procedural guidance for the use of personal protective equipment (PPE), operational plans for handling, and proper disposal methods to minimize exposure risk and maintain a safe laboratory environment.

ABT-751 is an orally bioavailable antimitotic sulfonamide that acts as a tubulin polymerization inhibitor by binding to the colchicine site on β -tubulin.[1][2] This mechanism disrupts microtubule formation, leading to cell cycle arrest and apoptosis, making it a subject of interest in cancer research.[3] As an antineoplastic agent, it is classified as a hazardous drug, necessitating stringent safety protocols during handling.[4][5]

Quantitative Data Summary

The following tables summarize the key quantitative information for **ABT-751**.

Table 1: Physical and Chemical Properties

| Property | Value | Source |
|---------------------|---|--------|
| CAS Number | 141430-65-1 | [1] |
| Molecular Formula | C ₁₈ H ₁₇ N ₃ O ₄ S | [1] |
| Molecular Weight | 371.4 g/mol | [6] |
| Appearance | Pink Solid | [7] |
| Purity | ≥98% | [1][7] |
| Solubility | Soluble in DMSO, not in water | [1][7] |
| Storage Temperature | -20°C | [1] |
| Stability | ≥ 4 years at -20°C | [1] |

Table 2: Personal Protective Equipment (PPE) Requirements

| PPE Item | Specification | Rationale |
|------------------------|--|--|
| Gloves | Double pair of chemotherapy-tested nitrile gloves (ASTM D6978) | Prevents skin contact with the hazardous drug.[4][5] Double gloving provides an extra layer of protection. |
| Gown | Disposable, solid-front, back-closing gown made of a low-permeability fabric with long sleeves and tight-fitting cuffs | Protects against splashes and contamination of personal clothing.[4][5][8] |
| Eye Protection | Safety glasses with side shields or a full-face shield | Protects eyes from splashes or aerosols of the hazardous drug.[4] |
| Respiratory Protection | N95 respirator or higher | Required when handling the powdered form of the drug outside of a containment device to prevent inhalation of airborne particles.[5] |
| Shoe Covers | Disposable shoe covers | Prevents the spread of contamination outside of the designated handling area. |

Experimental Protocol: Preparation of a 10 mM Stock Solution of ABT-751 in DMSO

This protocol outlines the steps for safely preparing a stock solution of **ABT-751**, a common procedure in a research laboratory setting.

Materials:

- **ABT-751** (solid powder)
- Dimethyl sulfoxide (DMSO), sterile
- Calibrated analytical balance

- Weighing paper or boat
- Spatula
- Sterile conical tubes (e.g., 1.5 mL or 15 mL)
- Pipettors and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (as specified in Table 2)
- Chemical fume hood or biological safety cabinet (BSC)
- Sharps container for chemotherapy waste
- Hazardous waste container for cytotoxic chemicals

Procedure:

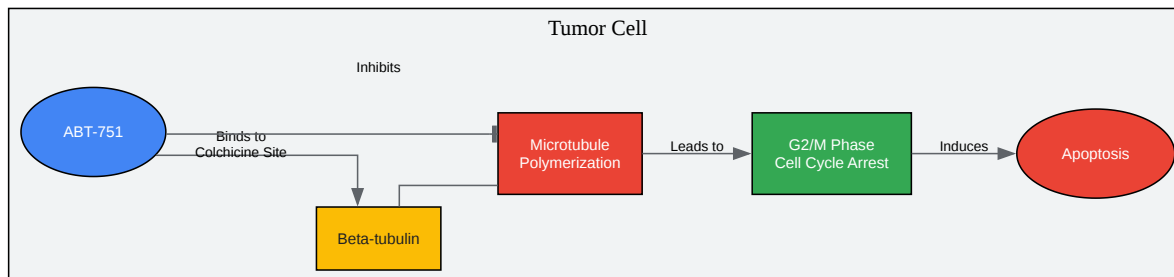
- Preparation and Donning PPE: Before beginning, ensure all necessary materials are available and the designated work area (chemical fume hood or BSC) is clean and prepared. Don all required PPE as listed in Table 2.
- Designated Work Area: All handling of powdered **ABT-751** must be performed in a certified chemical fume hood or Class II biological safety cabinet to minimize inhalation exposure.^[5]
- Weighing the Compound:
 - Tare the analytical balance with a clean piece of weighing paper or a weigh boat.
 - Carefully weigh the desired amount of **ABT-751** powder using a clean spatula. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.714 mg of **ABT-751** (Molecular Weight = 371.4 g/mol).
 - Record the exact weight.
- Solubilization:

- Carefully transfer the weighed **ABT-751** powder into a sterile conical tube.
- Using a calibrated pipette, add the calculated volume of sterile DMSO to the tube. For the example above, add 1 mL of DMSO.
- Securely cap the tube.
- Dissolution:
 - Vortex the solution until the **ABT-751** is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.
- Labeling and Storage:
 - Clearly label the tube with the compound name (**ABT-751**), concentration (10 mM in DMSO), date of preparation, and your initials.
 - Store the stock solution at -20°C in a tightly sealed container to maintain stability.[\[1\]](#)
- Waste Disposal:
 - Dispose of all contaminated materials, including weighing paper, pipette tips, gloves, and gown, in a designated hazardous waste container for cytotoxic chemicals.[\[4\]](#)
 - Any sharps, such as needles used for transfer, should be disposed of in a chemotherapy sharps container.
- Doffing PPE and Decontamination:
 - Remove PPE in the reverse order it was put on, being careful to avoid self-contamination.
 - Thoroughly wash hands with soap and water after removing gloves.
 - Decontaminate the work surface of the chemical fume hood or BSC according to your institution's standard operating procedures for hazardous drugs.

Visualizations

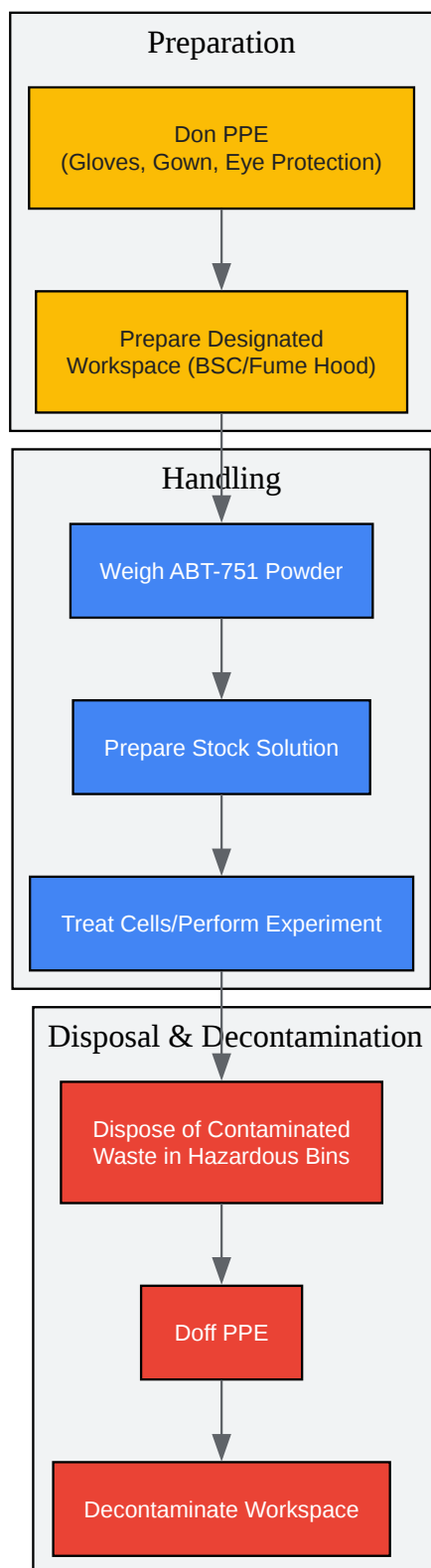
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **ABT-751** and the workflow for its safe handling and use in a laboratory setting.



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Caption: Mechanism of action of **ABT-751** in a tumor cell.



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Caption: Experimental workflow for the safe handling of **ABT-751**.

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